

Technical Guide: Physical Properties of 2-Chloro-3-(trifluoromethyl)benzoic Acid

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Compound of Interest

Compound Name:	2-Chloro-3-(trifluoromethyl)benzoic acid
Cat. No.:	B151612

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Chloro-3-(trifluoromethyl)benzoic acid**, a key intermediate in the synthesis of various pharmaceutical compounds. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis.

Core Physical Properties

2-Chloro-3-(trifluoromethyl)benzoic acid, with the CAS number 39226-97-6, is a trifluoromethylated and chlorinated benzoic acid derivative.^{[1][2]} Its unique substitution pattern makes it a valuable building block in medicinal chemistry. The key physical properties of this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₄ ClF ₃ O ₂	[1] [2]
Molecular Weight	224.56 g/mol	[1] [2]
Melting Point	132-136 °C	
Boiling Point	280 °C	[1]
Density	1.523 g/cm ³	[1]
Flash Point	123 °C	[1]
Appearance	Solid	[1]
Storage Temperature	2-8 °C	[1]

Solubility: While specific quantitative solubility data for **2-Chloro-3-(trifluoromethyl)benzoic acid** in various solvents is not readily available in the literature, general principles for benzoic acid derivatives suggest it has poor solubility in water and is more soluble in organic solvents.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **2-Chloro-3-(trifluoromethyl)benzoic acid**. These protocols are based on standard laboratory practices for organic compounds.

Determination of Melting Point

The melting point of **2-Chloro-3-(trifluoromethyl)benzoic acid** can be determined using a capillary melting point apparatus.

Materials:

- **2-Chloro-3-(trifluoromethyl)benzoic acid** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus

- Mortar and pestle

Procedure:

- Ensure the **2-Chloro-3-(trifluoromethyl)benzoic acid** sample is dry and finely powdered. If necessary, grind the sample gently using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 132-136 °C.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first liquid is observed (the onset of melting) and the temperature at which the last solid particle melts (the completion of melting). The range between these two temperatures is the melting point range.

Determination of Boiling Point

The boiling point of **2-Chloro-3-(trifluoromethyl)benzoic acid** can be determined using the Thiele tube method.

Materials:

- **2-Chloro-3-(trifluoromethyl)benzoic acid** sample
- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (0-300 °C range)

- Heating mantle or Bunsen burner
- Mineral oil or silicone oil

Procedure:

- Place a small amount (approximately 0.5 mL) of molten **2-Chloro-3-(trifluoromethyl)benzoic acid** into the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Clamp the Thiele tube and immerse the thermometer and test tube assembly into the oil, ensuring the test tube is fully submerged.
- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Determination of Density

The density of solid **2-Chloro-3-(trifluoromethyl)benzoic acid** can be determined by the liquid displacement method.

Materials:

- **2-Chloro-3-(trifluoromethyl)benzoic acid** sample (a non-porous solid piece)

- Analytical balance
- Graduated cylinder or pycnometer
- An inert liquid of known density in which the compound is insoluble (e.g., a saturated hydrocarbon).

Procedure:

- Weigh a sample of **2-Chloro-3-(trifluoromethyl)benzoic acid** accurately using an analytical balance. Record this mass as m .
- Partially fill a graduated cylinder with the inert liquid and record the initial volume, V_1 .
- Carefully immerse the solid sample into the graduated cylinder, ensuring it is fully submerged and that no air bubbles are trapped on its surface.
- Record the new volume, V_2 .
- The volume of the solid is the difference between the final and initial volumes: $V = V_2 - V_1$.
- The density (ρ) of the solid is then calculated using the formula: $\rho = m / V$.

Application in Synthesis

2-Chloro-3-(trifluoromethyl)benzoic acid is a crucial precursor in the synthesis of potent antitubercular agents, specifically 8-nitro-1,3-benzothiazin-4-ones. The following diagram illustrates a generalized synthetic workflow.



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Caption: Synthetic workflow for the preparation of 8-nitro-1,3-benzothiazin-4-ones.

This compound also serves as a reactant in the preparation of ketoamide-based cathepsin S inhibitors, highlighting its versatility in the development of therapeutics for various diseases.[1]

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